

comparative analysis of JPD447 derivatives

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: JPD447
Cat. No.: B14090314

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References

- [1. Research Portal \[openresearch.surrey.ac.uk\]](https://openresearch.surrey.ac.uk)
- [2. tradingview.com \[tradingview.com\]](https://tradingview.com)
- [3. JPM5200447 Bond Analysis — Key Metrics — TradingView \[tradingview.com\]](https://tradingview.com)
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